

Diisopropyldichlorosilane: A Technical Guide to Hazards and Toxicity

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Compound of Interest

Compound Name: *Diisopropyldichlorosilane*

Cat. No.: B1349932

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Abstract

Diisopropyldichlorosilane $[(CH_3)_2CH]_2SiCl_2$ is a versatile organosilane reagent utilized in various chemical syntheses. However, its utility is accompanied by significant potential hazards, primarily stemming from its high reactivity and corrosive nature. This technical guide provides an in-depth overview of the known and potential hazards associated with **diisopropyldichlorosilane** exposure. It consolidates available data on its physicochemical properties, toxicological profile, and reactivity. Detailed experimental protocols for assessing its corrosive potential, based on internationally recognized guidelines, are also presented. The primary hazard of **diisopropyldichlorosilane** is its rapid hydrolysis upon contact with moisture, releasing corrosive hydrogen chloride (HCl) gas. Consequently, its toxicological effects are largely dominated by the severe irritation and corrosive damage to the skin, eyes, and respiratory tract. While specific quantitative toxicity data (LD50/LC50) for **diisopropyldichlorosilane** is not readily available in public literature, this guide provides data for analogous chlorosilanes and a model for estimating its inhalation toxicity. This document is intended to serve as a comprehensive resource for laboratory personnel to ensure safe handling and to inform risk assessments in research and development settings.

Physicochemical and Toxicological Properties

Diisopropyldichlorosilane is a flammable, colorless liquid that is highly reactive with water and other protic solvents.^[1] Its primary hazards are associated with its corrosivity and the

liberation of toxic hydrogen chloride gas upon hydrolysis.[2]

Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₆ H ₁₄ Cl ₂ Si	[3]
Molecular Weight	185.17 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	158-160 °C (760 mmHg)	[1]
Flash Point	43 °C (109.4 °F)	[1]
Density	1.026 g/mL at 25 °C	[1]
Vapor Pressure	No data available	
Solubility	Reacts with water	[2]

Toxicological Data

Specific LD50 and LC50 values for **diisopropyldichlorosilane** are not publicly available. The toxicological information is primarily derived from its corrosive properties and data from structurally similar chlorosilanes. The acute toxicity of chlorosilanes is largely attributed to the hydrogen chloride (HCl) formed upon hydrolysis.[4]

Toxicity of Hydrolysis Product: Hydrogen Chloride (HCl)

Parameter	Value	Species	Reference
LC50 (Inhalation)	3124 ppm (1 hour)	Rat	[2]
LC50 (Inhalation)	1108 ppm (1 hour)	Mouse	

Acute Toxicity Data for Analogous Dichlorosilanes

A strong correlation exists between the chlorine content of chlorosilanes and their 1-hour inhalation LC50 values in rats.[2][5] This relationship can be used to estimate the toxicity of

untested chlorosilanes.

Compound	Molecular Formula	Number of Chlorine Atoms	1-hour LC50 (ppm) in Rats	Reference
Dimethyldichlorosilane	$(\text{CH}_3)_2\text{SiCl}_2$	2	1785 - 2092	[2] [5]
Diethyldichlorosilane	$(\text{C}_2\text{H}_5)_2\text{SiCl}_2$	2	~1639 (estimated)	[5]
Diisopropyldichlorosilane (Estimated)	$[(\text{CH}_3)_2\text{CH}]_2\text{SiCl}_2$	2	~1639	[5]

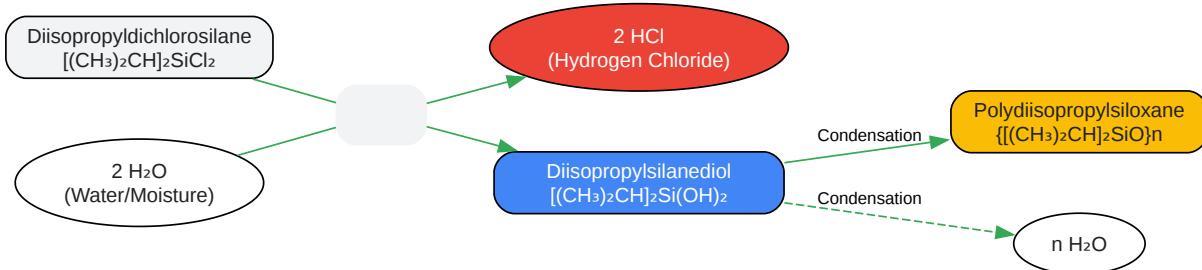
Note: The estimated LC50 value for **diisopropyldichlorosilane** is based on a predictive model for dichlorosilanes and should be used with caution as a preliminary estimate for risk assessment.[\[5\]](#)

Hazards and Exposure Effects

The primary routes of occupational exposure to **diisopropyldichlorosilane** are inhalation and dermal contact. Due to its high reactivity with moisture, the health effects are immediate and severe at the point of contact.

Reactivity and Hazardous Decomposition

Diisopropyldichlorosilane reacts vigorously with water, alcohols, and other protic compounds to produce hydrogen chloride and diisopropylsilanediol. The diisopropylsilanediol is unstable and readily condenses to form polysiloxanes.



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Caption: Hydrolysis of **diisopropylchlorosilane**.

Upon thermal decomposition, **diisopropylchlorosilane** can release irritating and toxic gases and vapors, including hydrogen chloride, carbon monoxide, carbon dioxide, and silicon dioxide.

[1]

Health Effects

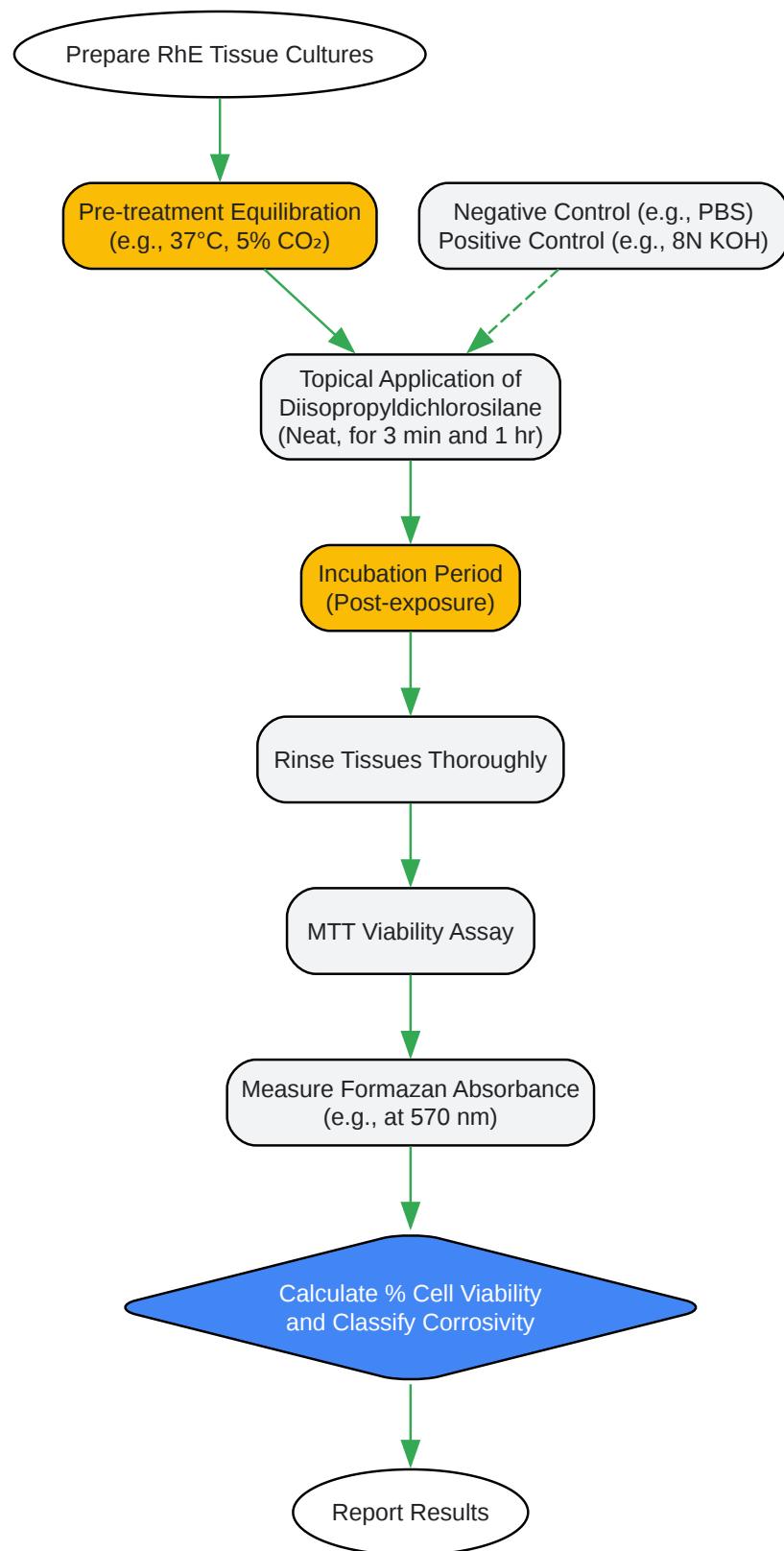
- Inhalation: Inhalation of vapors or mists can cause severe irritation and corrosive damage to the respiratory tract. Symptoms may include coughing, shortness of breath, and pulmonary edema. The primary toxicant is the hydrogen chloride produced upon contact with moisture in the respiratory system.
- Skin Contact: Direct contact causes severe skin burns and deep, painful wounds.[1] The extent of damage depends on the duration of contact.
- Eye Contact: **Diisopropylchlorosilane** is extremely corrosive to the eyes and can cause severe burns, corneal damage, and permanent vision loss.[1]
- Ingestion: Ingestion is unlikely in an occupational setting but would cause severe corrosive injury to the mouth, throat, and gastrointestinal tract.

Experimental Protocols for Hazard Assessment

Due to the corrosive nature of **diisopropyldichlorosilane**, in vivo testing should be avoided whenever possible. A weight-of-evidence approach, incorporating physicochemical properties and in vitro data, is recommended. The following are detailed methodologies for key experiments based on OECD guidelines.

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (adapted from OECD TG 431)

This test method evaluates the corrosive potential of a chemical by measuring its effect on cell viability in a reconstructed human epidermis model.

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Caption: Workflow for in vitro skin corrosion testing.

Methodology:

- **Tissue Preparation:** Reconstructed human epidermis (RhE) tissue models (e.g., EpiDerm™, EpiSkin™) are equilibrated in assay medium according to the manufacturer's instructions.
- **Test Substance Application:** A sufficient amount of **diisopropylchlorosilane** (e.g., 25 µL) is applied topically to the surface of the RhE tissue. Separate tissues are exposed for 3 minutes and 1 hour. Negative (e.g., sterile PBS) and positive (e.g., 8N KOH) controls are run in parallel.
- **Exposure and Post-Exposure Incubation:** Following the exposure periods, the tissues are thoroughly rinsed with a buffered saline solution to remove the test substance. The tissues are then transferred to fresh medium and incubated for a defined period (e.g., 24 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Cell viability is determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Tissues are incubated with MTT solution, which is converted by viable cells into a blue formazan salt.
- **Data Analysis:** The formazan is extracted, and the optical density is measured spectrophotometrically. The percentage of viable cells is calculated relative to the negative control.
- **Classification:**
 - **Corrosive (Category 1):** If the mean tissue viability after a 3-minute exposure is $\leq 50\%$.
 - **Corrosive (Category 1):** If the mean tissue viability after a 1-hour exposure is $\leq 15\%$.
 - **Non-Corrosive:** If the mean tissue viability after a 1-hour exposure is $> 15\%$.

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (adapted from OECD TG 437)

This test evaluates the potential for a chemical to cause severe eye damage by measuring its effects on corneal opacity and permeability in isolated bovine corneas.

Methodology:

- Cornea Preparation: Freshly isolated bovine corneas are mounted in specially designed holders.
- Test Substance Application: **Diisopropylchlorosilane** (e.g., 750 µL) is applied to the epithelial surface of the cornea for a defined exposure time (e.g., 10 minutes). Negative (e.g., saline) and positive (e.g., ethanol) controls are used.
- Post-Exposure Incubation: After exposure, the corneas are rinsed and incubated in fresh medium.
- Opacity Measurement: Corneal opacity is measured using an opacitometer.
- Permeability Measurement: The permeability of the cornea is assessed by measuring the passage of fluorescein dye through the cornea using a spectrophotometer.
- In Vitro Irritancy Score (IVIS): An IVIS is calculated based on the opacity and permeability values.
- Classification: The IVIS is used to classify the substance. A high IVIS would classify **diisopropylchlorosilane** as causing serious eye damage.

Safe Handling and Emergency Procedures

- Engineering Controls: Work with **diisopropylchlorosilane** should be conducted in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves (e.g., butyl rubber, Viton®).
 - Eye Protection: Use chemical safety goggles and a face shield.
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
- Spill Response: In case of a spill, evacuate the area. Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Do not use water.

- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

Diisopropylchlorosilane is a valuable reagent with significant hazards. Its high reactivity with water, leading to the formation of corrosive hydrogen chloride, is the primary driver of its toxicity. Exposure can cause severe burns to the skin, eyes, and respiratory tract. While specific quantitative toxicity data for **diisopropylchlorosilane** is limited, the available information on analogous compounds and its chemical properties underscores the need for stringent safety precautions. The experimental protocols outlined in this guide provide a framework for assessing its corrosive potential in a manner that aligns with modern, animal-welfare-conscious approaches to toxicology. Researchers, scientists, and drug development professionals must adhere to strict safety protocols and be fully aware of the potential hazards to mitigate the risks associated with the use of this compound.

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References

- 1. fishersci.com [fishersci.com]

- 2. Chlorosilane acute inhalation toxicity and development of an LC50 prediction model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. DIISOPROPYLDICHLOROSILANE | [gelest.com]
- 4. epa.gov [epa.gov]
- 5. concentration Ic50 values: Topics by Science.gov [science.gov]
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